

# Use of Methyl 6-hydroxyhexanoate as a fragrance ingredient in cosmetics.

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## Compound of Interest

Compound Name: Methyl 6-hydroxyhexanoate

Cat. No.: B1587270

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## Application Notes and Protocols: Methyl 6-hydroxyhexanoate in Cosmetics

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Methyl 6-hydroxyhexanoate** (CAS No. 4547-43-7) is a chemical compound with potential applications in the cosmetics industry as a fragrance ingredient, as well as for its emollient and moisturizing properties.<sup>[1][2][3]</sup> This document provides detailed application notes and experimental protocols for the evaluation of **Methyl 6-hydroxyhexanoate** for its use in cosmetic formulations. It is intended to guide researchers and formulation scientists in assessing its safety and efficacy.

Disclaimer: The information provided herein is for research and development purposes only. The use of **Methyl 6-hydroxyhexanoate** in cosmetic products should be preceded by a thorough, product-specific safety and efficacy evaluation in compliance with all applicable regulations.

### Chemical and Physical Properties

A summary of the key chemical and physical properties of **Methyl 6-hydroxyhexanoate** is presented in Table 1.

Property	Value	Reference
CAS Number	4547-43-7	[4]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>	
Molecular Weight	146.18 g/mol	
Appearance	Colorless to light yellow, clear liquid	
Odor	Fruity, reminiscent of raspberry, strawberry, and peach	[1]
Melting Point	40-42 °C (for crystalline solid form)	[4]
Solubility	Poorly soluble in water; moderately soluble in organic solvents like ethyl acetate and tetrahydrofuran.	[4]
Storage	Store in a sealed container at room temperature, away from heat and direct sunlight. For long-term storage, freezing at -20°C is recommended.	[4]

## Applications in Cosmetics

**Methyl 6-hydroxyhexanoate** is primarily considered for the following applications in cosmetic formulations:

- **Fragrance Ingredient:** It possesses a pleasant fruity aroma and can be used to impart or mask odors in a variety of cosmetic products.[1][2]
- **Emollient and Moisturizer:** Its chemical structure suggests potential emollient and moisturizing properties, which can help improve skin texture and hydration.[1]

- Spreading Agent: It may act as a spreading agent, facilitating the even application of other active ingredients onto the skin.[\[1\]](#)

## Quantitative Data

There is a lack of publicly available, specific quantitative data on the typical use concentrations of **Methyl 6-hydroxyhexanoate** in different cosmetic products. While some sources suggest its use, others, such as "The Good Scents Company," state it is "not for fragrance use," indicating conflicting information. Researchers should determine the optimal and safe concentration for their specific formulation through rigorous testing.

General guidance for fragrance ingredients in cosmetics can be found in the International Fragrance Association (IFRA) standards. Although a specific standard for **Methyl 6-hydroxyhexanoate** was not identified, the IFRA provides a framework for the safe use of fragrance materials.

## Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the safety and efficacy of **Methyl 6-hydroxyhexanoate** as a cosmetic ingredient.

### Quantification of Methyl 6-hydroxyhexanoate in a Cosmetic Formulation

This protocol outlines a general method for the quantification of **Methyl 6-hydroxyhexanoate** in a cosmetic matrix using Gas Chromatography-Mass Spectrometry (GC-MS).

Objective: To determine the concentration of **Methyl 6-hydroxyhexanoate** in a finished cosmetic product.

Materials:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Weak polar capillary column (e.g., CP-Sil-5CB)
- Methanol (extraction solvent)

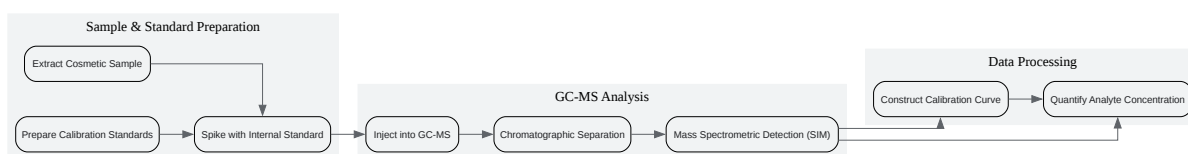
- **Methyl 6-hydroxyhexanoate** standard
- Internal standard (e.g., a compound not present in the sample with similar chemical properties)
- Volumetric flasks, pipettes, and vials
- Centrifuge

Procedure:

- **Standard Preparation:** Prepare a stock solution of **Methyl 6-hydroxyhexanoate** in methanol. From the stock solution, prepare a series of calibration standards at different concentrations. Add a constant amount of the internal standard to each calibration standard.
- **Sample Preparation:**
  - Accurately weigh a known amount of the cosmetic product into a centrifuge tube.
  - Add a known volume of methanol to the tube.
  - Vortex or sonicate the mixture to extract **Methyl 6-hydroxyhexanoate** into the solvent.
  - Centrifuge the mixture to separate any solid matrix components.
  - Transfer the supernatant to a clean vial.
  - Add the same constant amount of the internal standard as in the calibration standards.
- **GC-MS Analysis:**
  - Inject a known volume of the prepared sample and each calibration standard into the GC-MS system.
  - The GC oven temperature program should be optimized to achieve good separation of **Methyl 6-hydroxyhexanoate** from other components in the cosmetic matrix.

- The mass spectrometer should be operated in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity, monitoring characteristic ions of **Methyl 6-hydroxyhexanoate** and the internal standard.
- Data Analysis:
  - Construct a calibration curve by plotting the ratio of the peak area of **Methyl 6-hydroxyhexanoate** to the peak area of the internal standard against the concentration of the calibration standards.
  - Determine the concentration of **Methyl 6-hydroxyhexanoate** in the sample by using the peak area ratio from the sample and the calibration curve.

Diagram: GC-MS Quantification Workflow



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Caption: Workflow for quantifying **Methyl 6-hydroxyhexanoate** in cosmetics.

## Assessment of Skin Irritation Potential

The following protocol describes an in vitro skin irritation test using a reconstructed human epidermis (RhE) model, based on the principles of OECD Test Guideline 439.

Objective: To assess the potential of **Methyl 6-hydroxyhexanoate** to cause skin irritation.

Materials:

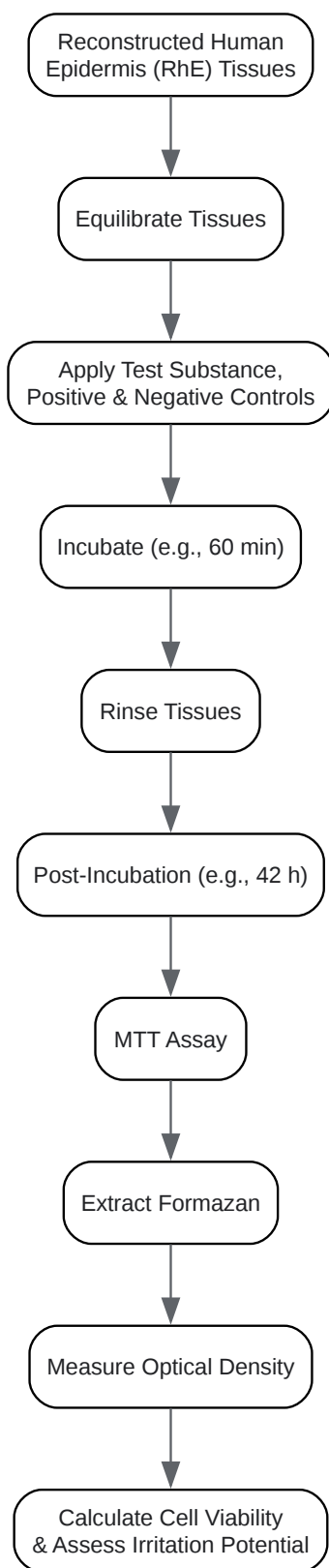
- Reconstructed human epidermis (RhE) tissue models (e.g., EpiDerm™, EpiSkin™)
- Assay medium provided by the tissue model manufacturer
- **Methyl 6-hydroxyhexanoate**
- Positive control (e.g., 5% Sodium Dodecyl Sulfate)
- Negative control (e.g., Phosphate-Buffered Saline)
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)
- Isopropanol or other suitable solvent for formazan extraction
- Multi-well plates
- Spectrophotometer

#### Procedure:

- Tissue Preparation: Upon receipt, place the RhE tissue inserts into multi-well plates containing pre-warmed assay medium and equilibrate in a humidified incubator (37°C, 5% CO<sub>2</sub>).
- Test Substance Application:
  - Remove the assay medium and apply a known amount of neat or diluted **Methyl 6-hydroxyhexanoate** directly onto the surface of the RhE tissue.
  - Similarly, apply the positive and negative controls to separate tissue inserts.
- Incubation: Incubate the treated tissues for a defined period (e.g., 60 minutes).
- Rinsing: After incubation, thoroughly rinse the tissues with a buffered saline solution to remove the test substance.
- Post-incubation: Transfer the tissues to fresh assay medium and incubate for a further period (e.g., 42 hours).

- Viability Assessment (MTT Assay):
  - Transfer the tissues to a solution of MTT and incubate for approximately 3 hours. Viable cells will reduce the yellow MTT to a purple formazan precipitate.
  - Extract the formazan from the tissues using a solvent (e.g., isopropanol).
  - Measure the optical density (OD) of the extracted formazan solution using a spectrophotometer.
- Data Analysis:
  - Calculate the percentage of cell viability for each treated tissue relative to the negative control.
  - A reduction in cell viability below a certain threshold (typically 50%) is indicative of skin irritation potential.

Diagram: In Vitro Skin Irritation Test Workflow



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Caption: Workflow for assessing skin irritation potential using an RhE model.



## Evaluation of Moisturizing Efficacy

This protocol outlines a human clinical study to evaluate the moisturizing efficacy of a cosmetic formulation containing **Methyl 6-hydroxyhexanoate** using the capacitance method.

Objective: To assess the ability of a formulation containing **Methyl 6-hydroxyhexanoate** to increase skin hydration.

Materials:

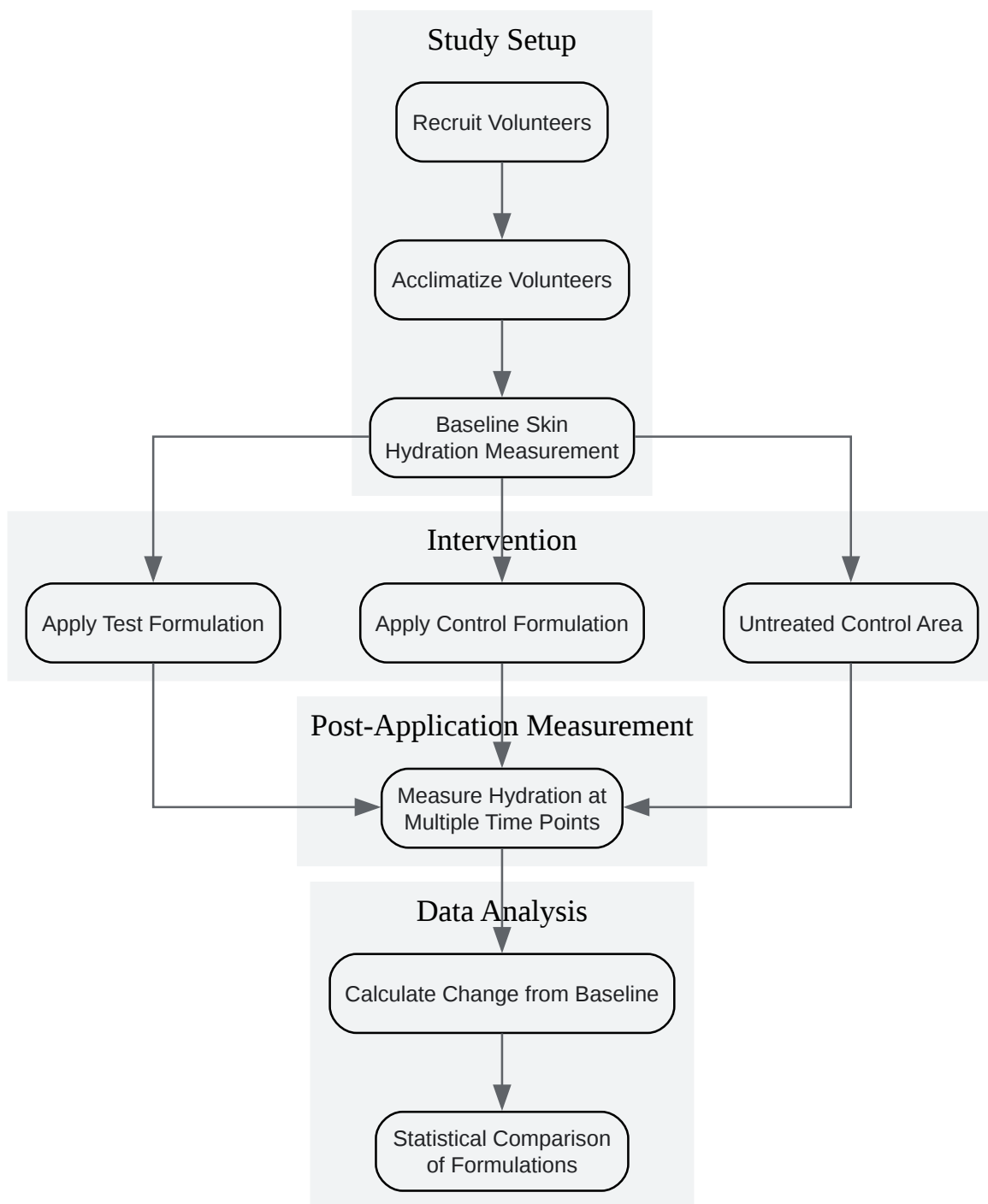
- Corneometer® or similar device for measuring skin capacitance
- Test formulation containing **Methyl 6-hydroxyhexanoate**
- Placebo/control formulation (without **Methyl 6-hydroxyhexanoate**)
- Standardized skin cleansers
- Environmental control room (constant temperature and humidity)
- Human volunteers with dry skin on their forearms

Procedure:

- Volunteer Recruitment and Acclimatization:
  - Recruit a panel of volunteers (typically 20-30 subjects) with self-perceived or instrumentally confirmed dry skin on their forearms.
  - Subjects should avoid using moisturizers on their test sites for a specified period before the study.
  - On the day of the study, subjects should acclimatize in an environmentally controlled room for at least 30 minutes before measurements are taken.
- Baseline Measurements:
  - Define test areas on the volar aspect of each forearm.

- Take baseline skin capacitance measurements from each test area using the Corneometer®.
- Product Application:
  - Apply a standardized amount of the test formulation and the control formulation to the designated test areas. One area may be left untreated as a negative control.
- Post-application Measurements:
  - At specified time points (e.g., 1, 2, 4, 6, and 8 hours) after product application, take further skin capacitance measurements from each test area.
- Data Analysis:
  - Calculate the change in skin hydration from baseline for each test area at each time point.
  - Statistically compare the hydration effects of the test formulation to the control formulation and the untreated site using appropriate statistical tests (e.g., paired t-test or ANOVA).

Diagram: Moisturizing Efficacy Study Logic



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- To cite this document: BenchChem. [Use of Methyl 6-hydroxyhexanoate as a fragrance ingredient in cosmetics.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587270#use-of-methyl-6-hydroxyhexanoate-as-a-fragrance-ingredient-in-cosmetics]

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